

Protocols for the Solubilization of Pseudolaric Acid C2 in Experimental Research

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Compound of Interest

Compound Name: *pseudolaric acid C2*

Cat. No.: B3029899

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Application Note

This document provides detailed protocols for the dissolution of **pseudolaric acid C2**, a diterpenoid isolated from *Pseudolarix kaempferi*, for both in vitro and in vivo experimental applications. Adherence to these guidelines is crucial for ensuring the compound's stability and bioavailability, thereby yielding reliable and reproducible experimental outcomes. **Pseudolaric acid C2** is noted for its antifungal, antimicrobial, and antitumor properties, which are largely attributed to its interference with microtubule polymerization.^[1] Proper solubilization is the first critical step in harnessing its therapeutic potential in a laboratory setting.

Physicochemical Properties & Storage

Before preparing your solutions, it is essential to understand the fundamental properties of **pseudolaric acid C2** and the appropriate storage conditions to maintain its integrity.

| Property | Value | Source |
|----------------------|--|----------------|
| Molecular Formula | C ₂₂ H ₂₆ O ₈ | [1] |
| Molecular Weight | 418.4 g/mol | [1] |
| Appearance | Powder | MedChemExpress |
| Storage (Powder) | 3 years at -20°C; 2 years at 4°C | [2] |
| Storage (In Solvent) | 6 months at -80°C; 1 month at -20°C | [2] |

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before storage.[2]

Protocols for Dissolution

In Vitro Applications

For cell-based assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a stock solution of **pseudolaric acid C2**.

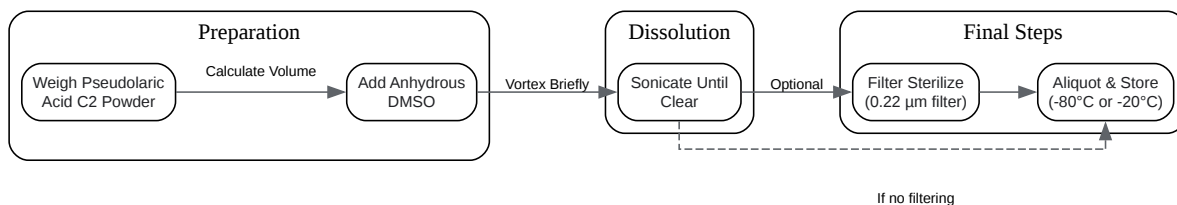
Quantitative Data for In Vitro Stock Solution:

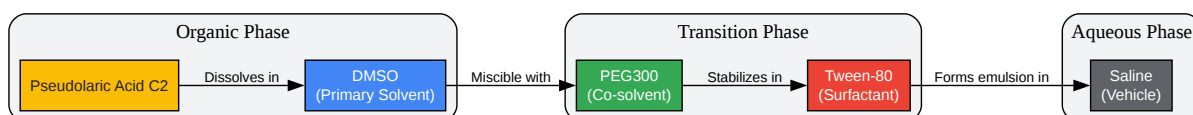
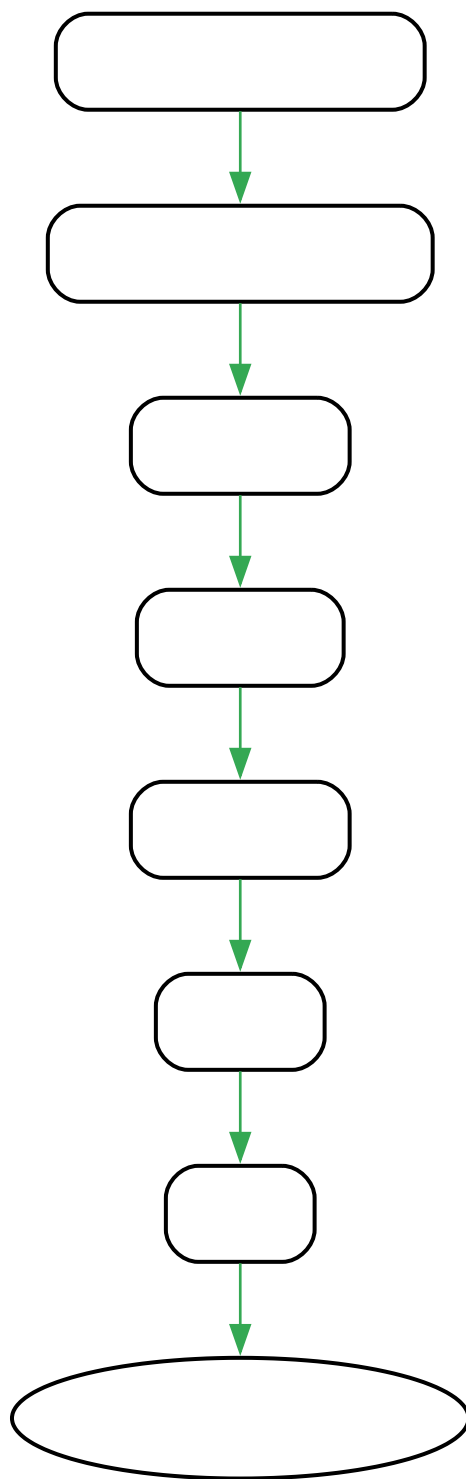
| Solvent | Concentration | Notes | Source |
|---------|----------------------|--|--------|
| DMSO | 50 mg/mL (119.49 mM) | Ultrasonic treatment is necessary.[2][3] | [2][3] |

Experimental Protocol for In Vitro Stock Solution (50 mg/mL in DMSO):

- Weighing: Accurately weigh the desired amount of **pseudolaric acid C2** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to the tube.

- **Dissolution:** Sonicate the mixture in a water bath sonicator until the solution is clear and all particulate matter has dissolved. Gentle heating may also be applied if necessary.[\[2\]](#)
- **Sterilization (Optional):** If required for your specific cell culture application, filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, single-use cryovials and store at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)





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References

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